

Personal protective equipment for handling 3-Fluoro-4-methylaniline

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Compound of Interest

Compound Name: 3-Fluoro-4-methylaniline

Cat. No.: B1361354

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Essential Safety and Handling Guide for 3-Fluoro-4-methylaniline

This guide provides critical safety, operational, and disposal information for the handling of **3-Fluoro-4-methylaniline** (CAS No. 452-77-7) to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these protocols is essential for mitigating potential risks in a laboratory setting.

Hazard Identification and Classification

3-Fluoro-4-methylaniline is classified as a hazardous chemical.^[1] It is a combustible liquid that can cause skin and serious eye irritation.^{[1][2][3]} This substance is toxic if swallowed, in contact with skin, or if inhaled.^{[2][4]}

GHS Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.^{[2][4]}
- H315: Causes skin irritation.^{[1][2][3]}
- H319: Causes serious eye irritation.^{[2][3]}
- H335: May cause respiratory irritation.^{[3][5]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3-Fluoro-4-methylaniline**.

Property	Value
CAS Number	452-77-7
Molecular Formula	C ₇ H ₈ FN[6]
Molecular Weight	125.15 g/mol [6]
Appearance	Light yellow to brown powder or lump; clear pale yellow to brownish liquid after melting.[6][7]
Melting Point	30-32 °C (lit.)[7]
Boiling Point	93 °C at 12 mmHg[6]
Density	1.093 g/mL at 25 °C (lit.)[7]
Flash Point	104.4 °C (219.9 °F) - closed cup[5]

Personal Protective Equipment (PPE)

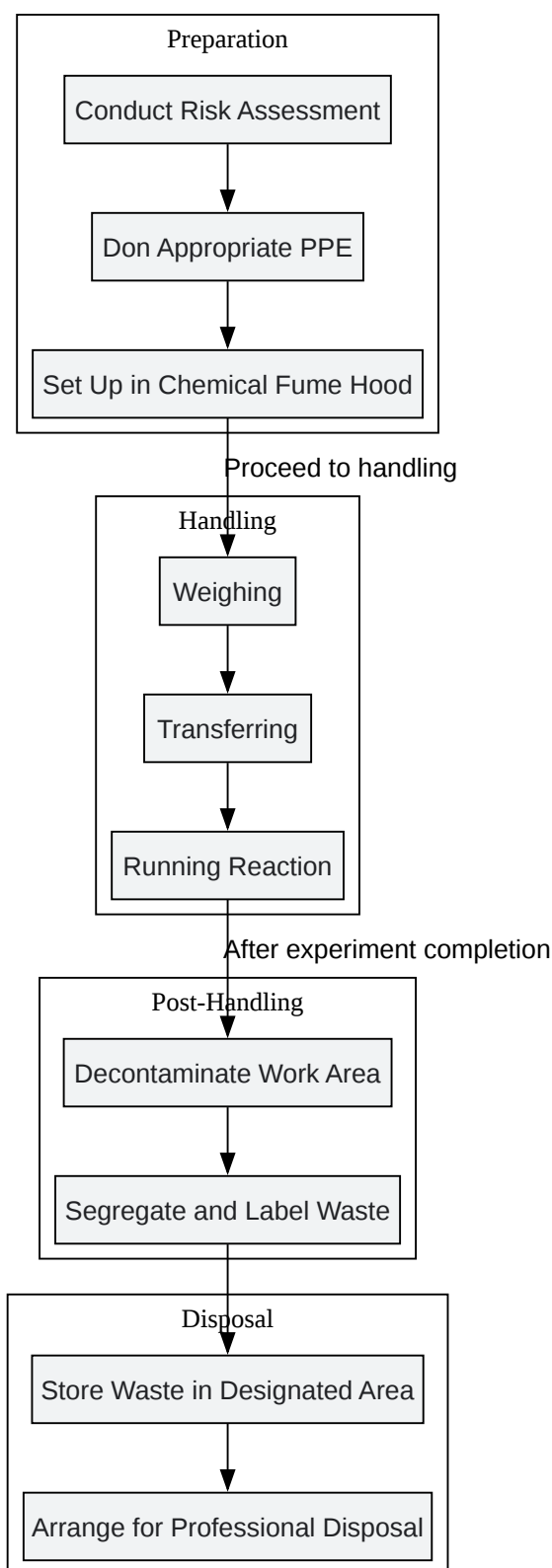
A comprehensive PPE strategy is the primary line of defense against exposure. The following table outlines the required PPE for handling **3-Fluoro-4-methylaniline**.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to vapors and dust. [8]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield provides broader protection.[1] [8]
Hand Protection	Chemical-Resistant Gloves (e.g., Nitrile, Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes.[1][9]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[1] [9]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills.[9]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside a fume hood or if engineering controls are insufficient. A respirator with an ammonia and organic ammonia derivatives filter is recommended.[1][8]

Operational and Disposal Plans

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **3-Fluoro-4-methylaniline**.



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Caption: Safe Handling Workflow for **3-Fluoro-4-methylaniline**.

Step-by-Step Handling Procedures

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Ensure a safety shower and eyewash station are readily accessible.[\[1\]](#)[\[8\]](#)
 - Don all required PPE as specified in the table above before entering the handling area.[\[1\]](#)
- Handling:
 - All handling of **3-Fluoro-4-methylaniline** should be conducted in a certified chemical fume hood.[\[8\]](#)
 - Weighing: Use a balance inside the fume hood or a ventilated balance enclosure.
 - Transferring: Use appropriate tools (e.g., spatula, pipette) to transfer the chemical, avoiding the creation of dust or splashes.
 - Reactions: Set up glassware securely within the fume hood. Add reagents slowly to control the reaction rate and prevent splashing.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[10\]](#)
 - Keep away from heat, sparks, and open flames.[\[1\]](#)
 - Incompatible materials to avoid include acids, strong oxidizing agents, strong bases, acid anhydrides, acid chlorides, and chloroformates.[\[1\]](#)

Disposal Plan

Proper disposal of **3-Fluoro-4-methylaniline** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Chemical Waste:

- Collect all waste containing **3-Fluoro-4-methylaniline** in a designated, labeled, and sealed container for hazardous chemical waste.
- Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials:
 - Dispose of contaminated labware (e.g., pipette tips, gloves, paper towels) in a designated solid hazardous waste container.[\[9\]](#)
- General Guidelines:
 - All waste containers must be clearly labeled with the full chemical name and associated hazards.[\[9\]](#)
 - Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.[\[9\]](#)
 - Dispose of all waste through an approved waste disposal plant.[\[1\]](#)[\[4\]](#)

Emergency Procedures

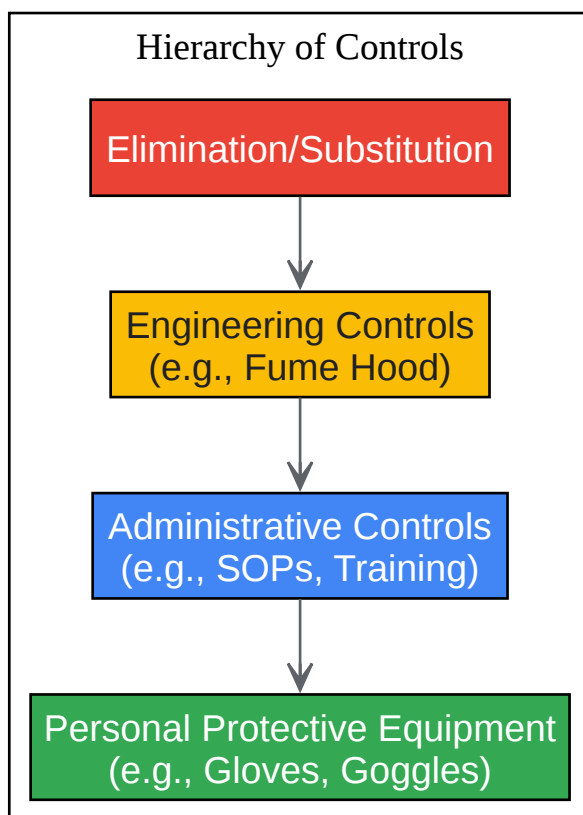
Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][4]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][8]

Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a sealed container for disposal.[8] Do not let the chemical enter the environment.[1]

Hierarchy of Controls

The following diagram illustrates the logical relationship of hazard controls for working with **3-Fluoro-4-methylaniline**, from most to least effective.



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Caption: Hierarchy of Controls for Hazard Mitigation.

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